

Application Notes and Protocols: Functional Group Tolerance in Reactions with Alkenylboronates

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Compound of Interest

Compound Name: *trans-1-Octen-1-ylboronic acid*
pinacol ester

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Introduction

Alkenylboronates are versatile and indispensable reagents in modern organic synthesis, playing a pivotal role in the construction of complex molecular architectures. Their utility is significantly enhanced by their stability, ease of handling, and, most critically, their broad functional group tolerance in a variety of carbon-carbon and carbon-heteroatom bond-forming reactions. This attribute is of paramount importance in the synthesis of pharmaceutical intermediates and late-stage functionalization of bioactive molecules, where the preservation of sensitive functional groups is essential.

These application notes provide a comprehensive overview of the functional group tolerance of alkenylboronates in three key transformations: the Suzuki-Miyaura cross-coupling, the Chan-Lam coupling, and the Petasis borono-Mannich reaction. Detailed protocols and quantitative data are presented to guide researchers in leveraging the full potential of these powerful synthetic tools.

Suzuki-Miyaura Cross-Coupling Reactions

The Suzuki-Miyaura reaction is a cornerstone of $C(sp^2)-C(sp^2)$ bond formation, and alkenylboronates are excellent coupling partners. The reaction generally exhibits high functional group tolerance, allowing for the coupling of complex and densely functionalized substrates.[1]

Functional Group Tolerance Overview

Modern palladium catalysts, often employing bulky, electron-rich phosphine ligands, have expanded the scope of the Suzuki-Miyaura coupling to include a wide array of functional groups.[2][3] Alkenyl MIDA (N-methyliminodiacetic acid) boronates have shown particular stability and compatibility with various synthetic reagents, making them ideal for multi-step syntheses.[2][4]

Tolerated Functional Groups: A broad range of functional groups are well-tolerated in Suzuki-Miyaura couplings involving alkenylboronates, including:

- Ethers and Phenols: Generally stable.
- Ketones and Aldehydes: Well-tolerated with appropriate choice of catalyst and base.[2]
- Esters and Amides: Compatible under standard conditions.[5]
- Nitriles: Generally inert and do not interfere with the catalytic cycle.[2]
- Halogens (Cl, Br): Can be tolerated, allowing for sequential cross-coupling reactions.[5]
- Nitro Groups: Compatible with many catalyst systems.[2]
- Heterocycles: Nitrogen-rich heterocycles such as indazoles, benzimidazoles, pyrazoles, and indoles are excellent substrates.[6]

Potentially Problematic Functional Groups:

- Free Amines and Alcohols: Can sometimes interfere with the catalyst or base, but protection is not always necessary, especially with milder bases.
- Thiols: Can poison palladium catalysts.

Data Presentation: Substrate Scope in Suzuki-Miyaura Coupling

The following table summarizes the performance of Suzuki-Miyaura couplings with various functionalized coupling partners.

Entry	Alkenyl boronate	Aryl/Vinyl Halide/Triflate	Catalyst/Ligand	Base	Solvent	Yield (%)	Tolerated Functional Group(s)	Reference
1	Potassium vinyltrifluoroborate	Ethyl 4-bromobenzoate	Pd(dppf)Cl ₂	K ₂ CO ₃	DMSO	>95	Ester	[7]
2	Potassium vinyltrifluoroborate	4-Bromocetophenone	Pd(dppf)Cl ₂	K ₂ CO ₃	DMSO	>95	Ketone	[7]
3	Alkenyl MIDA boronate	Alkenyl Tosylate	[Pd(PPH ₃) ₂ NBS]	K ₃ PO ₄	Dioxane/H ₂ O	75-95	Ester, Alkene	[2]
4	Vinylpinacolboronate	3-Bromo-N-Boc-indole	Pd(OAc) ₂ /SPhos	K ₃ PO ₄	Toluene/H ₂ O	91	Boc-protected amine, Heterocycle	[6]
5	Styrene boronic acid	4-Chlorocetophenone	Pd ₂ (dba) ₃ /RuPhos	K ₃ PO ₄	Dioxane/H ₂ O	95	Ketone, Chloride	[8]
6	(E)-Oct-1-en-1-ylboronic acid	4-Bromobenzonitrile	Pd(PPh ₃) ₄	NaOEt	Toluene/EtOH	88	Nitrile	[9]

7	Alkenyl boronic acid	5- Bromo- 2- methox ypyridin e	$\text{Pd}_2(\text{dba})_3/\text{XPhos}$	K_3PO_4	Dioxan e/ H_2O	85	Methox y, Pyridine	[6]
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Experimental Protocol: General Procedure for Suzuki-Miyaura Coupling

This protocol is a general guideline and may require optimization for specific substrates.

Materials:

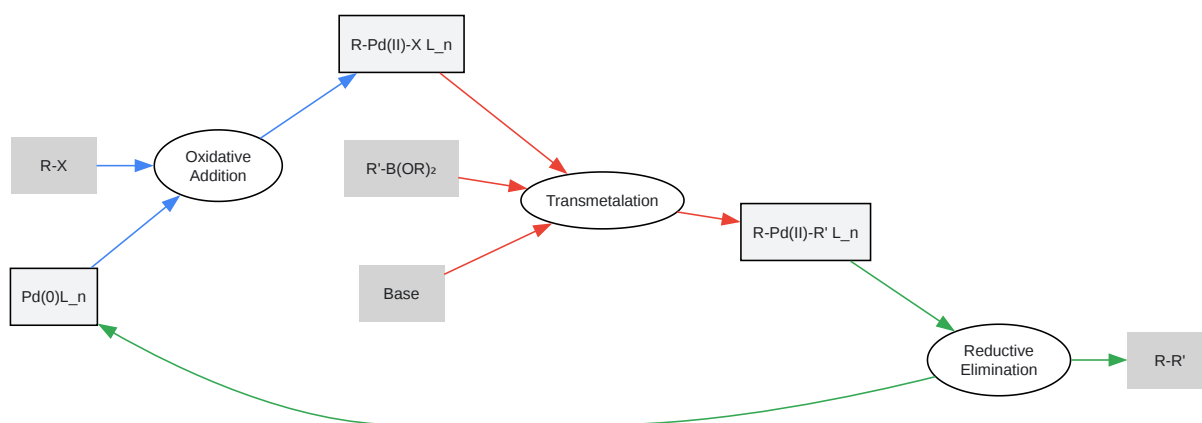
- Alkenylboronate (1.0 equiv)
- Aryl or vinyl halide/triflate (1.2 equiv)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 2-5 mol%)
- Base (e.g., K_2CO_3 , Na_2CO_3 , K_3PO_4 , 2-3 equiv)
- Solvent (e.g., Toluene, Dioxane, THF, with or without water)

Procedure:

- To a dry Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add the aryl/vinyl halide/triflate, palladium catalyst, and base.
- Add the solvent, followed by the alkenylboronate.
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir for the required time (2-24 hours).
- Monitor the reaction progress by TLC or GC-MS.

- Upon completion, cool the reaction to room temperature and dilute with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel.

Visualization: Suzuki-Miyaura Catalytic Cycle



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Chan-Lam Coupling Reactions

The Chan-Lam coupling provides a powerful method for the formation of C-N and C-O bonds, utilizing copper catalysts.[10] While traditionally focused on arylboronic acids, the use of alkenylboronates has expanded its utility. The reaction is often performed under mild, aerobic conditions, which contributes to its excellent functional group compatibility.[11]

Functional Group Tolerance Overview

The Chan-Lam coupling is known for its mild conditions, often proceeding at room temperature and open to the air, making it tolerant of a wide array of functional groups.[\[10\]](#)[\[11\]](#)

Tolerated Functional Groups:

- Esters, Amides, and Nitriles: Generally well-tolerated.[\[10\]](#)
- Ketones and Aldehydes: Compatible under standard conditions.
- Halogens (Cl, Br, I): Typically do not interfere.
- Heterocycles: A wide range of N-heterocycles, including imidazoles, pyrazoles, and triazoles, are excellent substrates.[\[12\]](#)[\[13\]](#)
- Alcohols and Phenols: While alcohols and phenols are substrates for C-O coupling, they can be present in the amine coupling partner without interference if the amine is more nucleophilic.

Potentially Problematic Functional Groups:

- Strongly Coordinating Groups: Functional groups that can strongly coordinate to copper may inhibit catalysis.
- Readily Oxidizable Groups: Substrates sensitive to aerobic oxidation may require an inert atmosphere.

Data Presentation: Substrate Scope in Chan-Lam N-Vinylation

Entry	Alkenyl boronate	Amine/Heterocycle	Catalyst	Base	Solvent	Yield (%)	Tolerated Functional Group(s)	Reference
1	Potassium vinyltrifluoroborate	Indazole	Cu(OAc) ₂	Pyridine	CH ₂ Cl ₂	85	Heterocycle	[12]
2	Styreneboronic acid	Aniline	Cu(OAc) ₂	2,6-Lutidine	CH ₂ Cl ₂	91	-	[14]
3	Vinylpinacolboronate	4-Nitroaniline	Cu(OAc) ₂	Pyridine	CH ₂ Cl ₂	78	Nitro	[11]
4	Potassium vinyltrifluoroborate	1H-1,2,3-Triazole	(phen)Cu(PPh ₃)Br	None	MeCN	75	Heterocycle	[12]
5	(E)-Hex-1-en-1-ylboronic acid	Morpholine	Cu(OAc) ₂	Et ₃ N	CH ₂ Cl ₂	82	Ether	[11]
6	Vinyl MIDA boronate	4-Chloroaniline	Cu(OAc) ₂	Pyridine	CH ₂ Cl ₂	88	Chloro	[15]

Experimental Protocol: General Procedure for Chan-Lam N-Vinylation

This protocol is a general guideline and may require optimization for specific substrates.

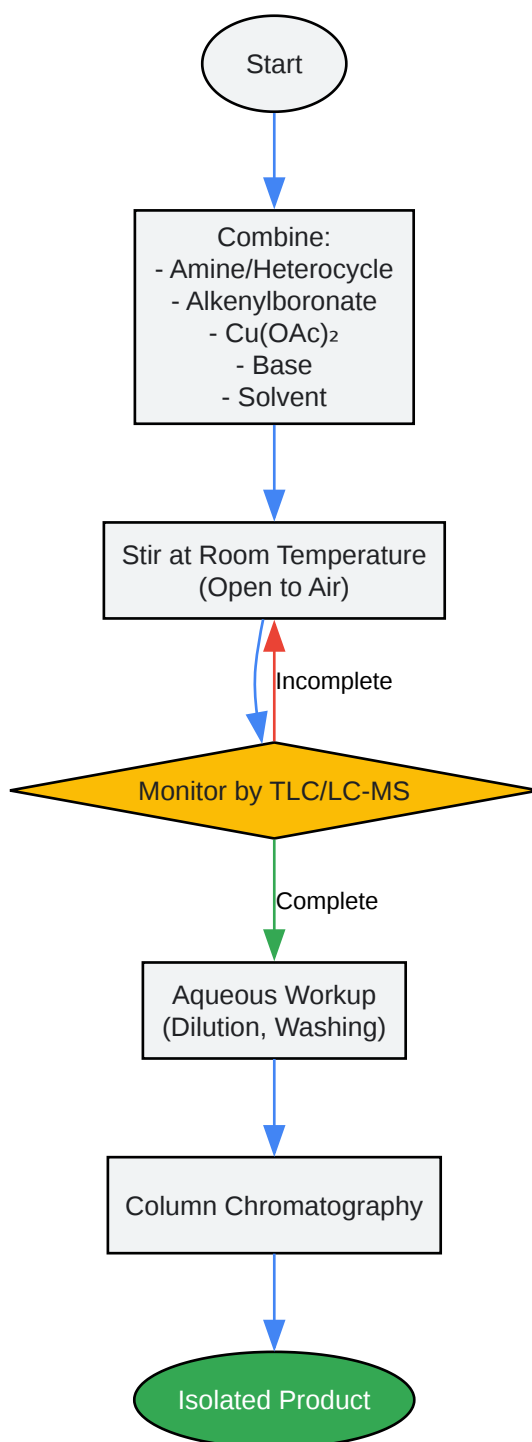
Materials:

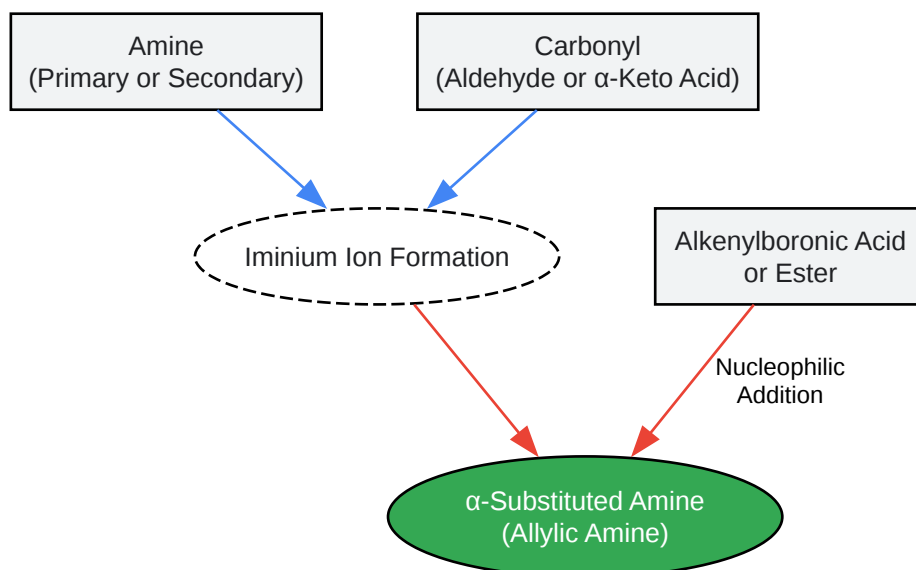
- Alkenylboronate (1.5 equiv)
- Amine or N-heterocycle (1.0 equiv)
- Copper(II) acetate ($\text{Cu}(\text{OAc})_2$, 10-20 mol%)
- Base (e.g., Pyridine, Triethylamine, 2.0 equiv)
- Solvent (e.g., Dichloromethane (DCM), Acetonitrile (MeCN))

Procedure:

- To an open-air flask, add the amine or N-heterocycle, alkenylboronate, and copper(II) acetate.
- Add the solvent, followed by the base.
- Stir the reaction mixture vigorously at room temperature.
- Monitor the reaction progress by TLC or LC-MS.
- Upon completion (typically 12-48 hours), dilute the reaction mixture with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with water and saturated aqueous ammonium chloride solution to remove the copper catalyst.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel.

Visualization: Chan-Lam Coupling Workflow





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